

# Solubility of Ferric Ammonium Sulfate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Azanium;iron(3+);sulfate

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This technical guide provides a comprehensive overview of the solubility of ferric ammonium sulfate, with a particular focus on its interactions with various organic solvents. This document is intended to be a valuable resource for laboratory work, offering quantitative data, detailed experimental protocols, and visualizations of key processes and concepts related to the solubility of this compound.

## Quantitative Solubility Data

The solubility of ferric ammonium sulfate is a critical parameter in various experimental and industrial applications, from analytical chemistry to its use as a precursor in synthesis. While highly soluble in aqueous solutions, its solubility in organic solvents is markedly limited. The following table summarizes the available quantitative data.

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	1240 g/L	25
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Insoluble	Not Specified
Dimethyl Sulfoxide (DMSO)	(CH <sub>3</sub> ) <sub>2</sub> SO	Insoluble	Not Specified
Methanol	CH <sub>3</sub> OH	Data not available	-
Acetone	(CH <sub>3</sub> ) <sub>2</sub> CO	Data not available	-
Dimethylformamide (DMF)	(CH <sub>3</sub> ) <sub>2</sub> NC(O)H	Data not available	-

Note: While specific quantitative data for methanol, acetone, and dimethylformamide is not readily available in the reviewed literature, the general insolubility in polar protic solvents like ethanol suggests that solubility in other short-chain alcohols is also likely to be low. The ionic nature of ferric ammonium sulfate contributes to its poor solubility in less polar organic solvents.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental to understanding the behavior of a compound in different solvent systems. The following are detailed methodologies for key experiments to determine the solubility of a solid like ferric ammonium sulfate in an organic solvent.

### Isothermal Equilibrium Method

This is a standard method for determining the solubility of a solid in a liquid. The principle is to create a saturated solution at a constant temperature and then determine the concentration of the solute.

Materials:

- Ferric ammonium sulfate

- Selected organic solvent
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

#### Procedure:

- Add an excess amount of ferric ammonium sulfate to a known volume of the organic solvent in a sealed container.
- Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After the equilibration period, cease agitation and allow the solid to settle.
- Carefully transfer a sample of the supernatant to a centrifuge tube and centrifuge to remove any suspended solid particles.
- Accurately pipette a known volume of the clear supernatant and dilute it with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- Determine the concentration of ferric ammonium sulfate in the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original concentration in the saturated solution to determine the solubility.

## Gravimetric Method

This method is suitable when the solute is non-volatile and can be easily dried.

**Materials:**

- Ferric ammonium sulfate
- Selected organic solvent
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filter with a membrane compatible with the solvent)
- Pre-weighed evaporation dish
- Analytical balance
- Oven or desiccator

**Procedure:**

- Prepare a saturated solution in equilibrium as described in the Isothermal Equilibrium Method (steps 1-4).
- Draw a precise volume of the clear supernatant through a pre-warmed syringe filter to avoid crystallization due to temperature changes.
- Dispense the filtered, saturated solution into a pre-weighed, dry evaporation dish.
- Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood, or a rotary
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